

2-(4-Methylbenzylidene)malononitrile crystal structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Methylbenzylidene)malononitrile

Cat. No.: B052347

[Get Quote](#)

An In-depth Technical Guide to the Crystal Structure of **2-(4-Methylbenzylidene)malononitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the crystal structure of **2-(4-methylbenzylidene)malononitrile**, a compound of interest in synthetic chemistry and potentially in drug design, given the pharmacological activity of related benzylidenemalononitrile derivatives. This document compiles crystallographic data, experimental protocols for synthesis and crystallization, and a visual representation of the experimental workflow. The molecule, with the chemical formula $C_{11}H_8N_2$, is noted to be approximately planar.^{[1][2]} In its crystalline form, molecules are arranged in a head-to-tail stacking fashion.^{[1][2]} Notably, there are no significant intermolecular interactions observed in the crystal structure.^{[1][2]} Benzylidenemalononitrile derivatives are recognized as valuable reagents in the creation of various heterocyclic compounds.^{[1][2]}

Crystal Structure and Crystallographic Data

The crystal structure of **2-(4-methylbenzylidene)malononitrile** was determined by single-crystal X-ray diffraction. The compound crystallizes in a triclinic system with the P-1 space group.^[3] The molecule is nearly planar, with a root-mean-square deviation of 0.023 Å for all non-hydrogen atoms.^{[1][2]}

Table 1: Crystal Data and Structure Refinement

Parameter	Value	Reference
Empirical Formula	C ₁₁ H ₈ N ₂	[1]
Formula Weight (M _r)	168.19	[1]
Crystal System	Triclinic	[1]
Space Group	P-1	[3]
Unit Cell Dimensions		
a (Å)	7.0043 (5)	[1][2]
b (Å)	7.5270 (5)	[1][2]
c (Å)	9.5396 (6)	[1][2]
α (°)	106.757 (4)	[1][2]
β (°)	96.592 (4)	[1][2]
γ (°)	105.204 (4)	[1][2]
Volume (V) (Å ³)	454.75 (5)	[1][2]
Z	2	[1][2]
Data Collection		
Diffractometer	Bruker X8 APEX	[1]
Radiation	Mo Kα	[1]
Temperature (K)	296	[1]
Measured Reflections	7629	[1]
Independent Reflections	1923	[1]
R _{int}	0.022	[1]
Refinement		
R[F ² > 2σ(F ²)]	0.046	[1]
wR(F ²)	0.132	[1]

Goodness-of-fit (S)	1.06	[1]
CCDC Number	1033522	[1]

Experimental Protocols

Synthesis of 2-(4-Methylbenzylidene)malononitrile

The synthesis of the title compound is achieved through a Knoevenagel condensation reaction.
[\[4\]](#)

Materials:

- 4-methylbenzaldehyde (10 mmol)
- Malononitrile (10 mmol)
- Phosphorus pentoxide (3.54 mmol)
- Absolute ethanol (25 ml)
- Petroleum ether
- Crushed ice

Procedure:

- In a 250 ml round-bottom flask, 4-methylbenzaldehyde, malononitrile, and phosphorus pentoxide were combined in absolute ethanol.[\[1\]](#)
- The mixture was stirred mechanically for ten minutes.[\[1\]](#)
- The reaction mixture was then heated to reflux using a water bath, with the reaction progress monitored by Thin Layer Chromatography (TLC).[\[1\]](#)
- Upon completion, the reaction mixture was poured onto crushed ice.[\[1\]](#)
- Stirring of the mixture resulted in the separation of the desired product.[\[1\]](#)

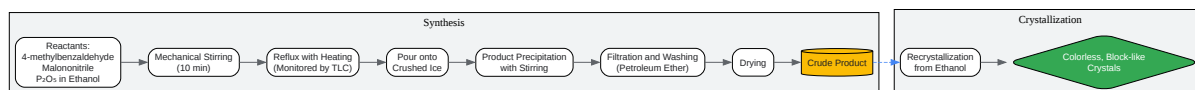
- The solid product was collected by filtration, washed with petroleum ether, and dried.[1]

Crystallization

Single crystals suitable for X-ray diffraction were obtained by recrystallization from ethanol, yielding block-like colorless crystals.[1] The reported melting point of the crystallized product is 404 K.[1][2]

Experimental Workflow

The following diagram illustrates the workflow for the synthesis and crystallization of **2-(4-methylbenzylidene)malononitrile**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Crystal structure of 2-(4-methylbenzylidene)malononitrile - PMC [pmc.ncbi.nlm.nih.gov]
2. researchgate.net [researchgate.net]
3. 2-(4-Methylbenzylidene)malononitrile | C₁₁H₈N₂ | CID 263677 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Crystal Form Diversity of 2-(4-(Diphenylamino)benzylidene) Malononitrile | MDPI [mdpi.com]
- To cite this document: BenchChem. [2-(4-Methylbenzylidene)malononitrile crystal structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052347#2-4-methylbenzylidene-malononitrile-crystal-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com